

reproducibility of experimental results using pyrazole compounds

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Compound of Interest

Compound Name: *1-cyclohexyl-3,5-dimethyl-1H-pyrazol-4-amine*

CAS No.: 63204-03-5

Cat. No.: B2685944

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Sources

- [1. benthamdirect.com \[benthamdirect.com\]](https://www.benthamdirect.com)
- [2. A guide to picking the most selective kinase inhibitor tool compounds for pharmacological validation of drug targets - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [3. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [4. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [5. Development of a fluorescent-tagged kinase assay system for the detection and characterization of allosteric kinase inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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